

Potential hazards and safety precautions for 5-Hexynenitrile

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Compound of Interest

Compound Name: 5-Hexynenitrile

Cat. No.: B081637

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5-Hexynenitrile: A Technical Guide to Hazards and Safety

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety manual. Always consult the most up-to-date Safety Data Sheet (SDS) and follow all applicable institutional and regulatory guidelines before handling **5-Hexynenitrile**.

Introduction

5-Hexynenitrile (CAS No. 14918-21-9), also known as 5-cyano-1-pentyne, is a chemical intermediate used in various synthetic applications, including the synthesis of annelated symmetric and asymmetric 3,3'-disubstituted 2,2'-bipyridines. Its bifunctional nature, containing both a terminal alkyne and a nitrile group, makes it a versatile building block in organic chemistry. However, its chemical reactivity also presents several potential hazards that necessitate careful handling and adherence to strict safety protocols. This guide provides an in-depth overview of the potential hazards associated with **5-Hexynenitrile** and outlines essential safety precautions for laboratory and research settings.

Chemical and Physical Properties

Understanding the physical and chemical properties of **5-Hexynenitrile** is fundamental to its safe handling. A summary of these properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ N	[1] [2]
Molecular Weight	93.13 g/mol	[1] [2]
CAS Number	14918-21-9	[1] [2]
Appearance	Liquid	
Boiling Point	115-117 °C (lit.)	
Density	0.889 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.44 (lit.)	
Flash Point	42 °C (107.6 °F) - closed cup	
Storage Temperature	2-8°C	

Hazard Identification and Classification

5-Hexynenitrile is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

Hazard Class	GHS Classification	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

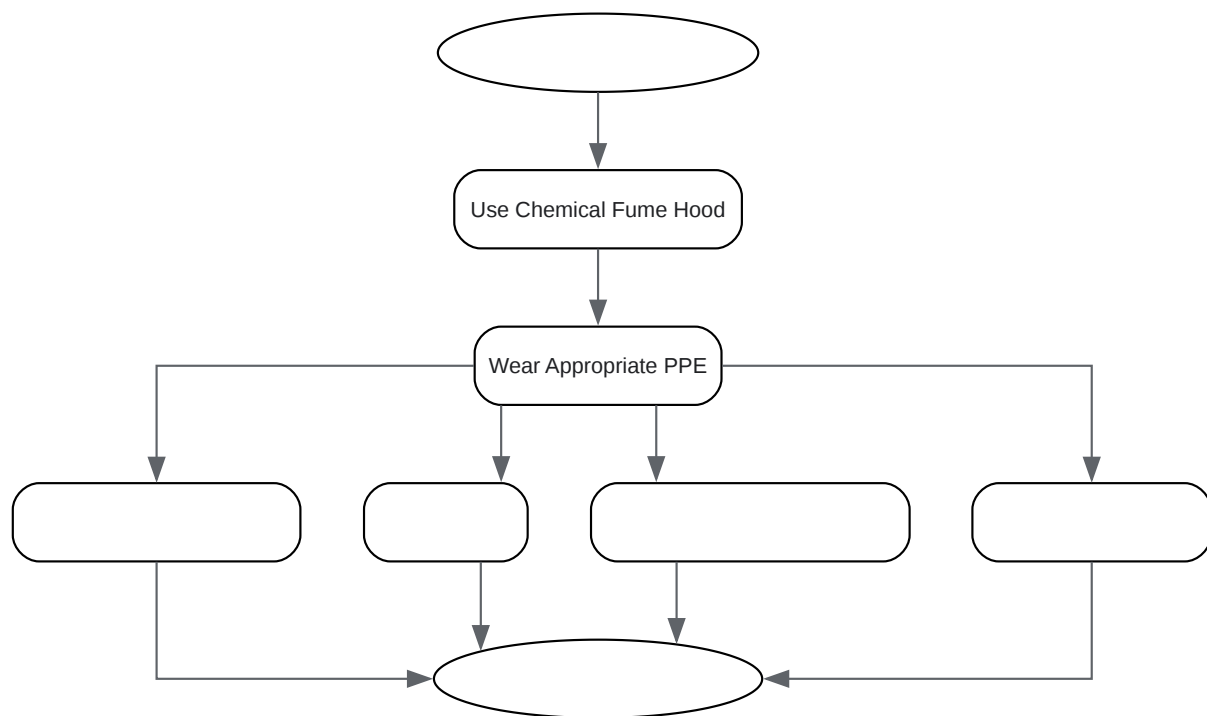
Signal Word: Warning

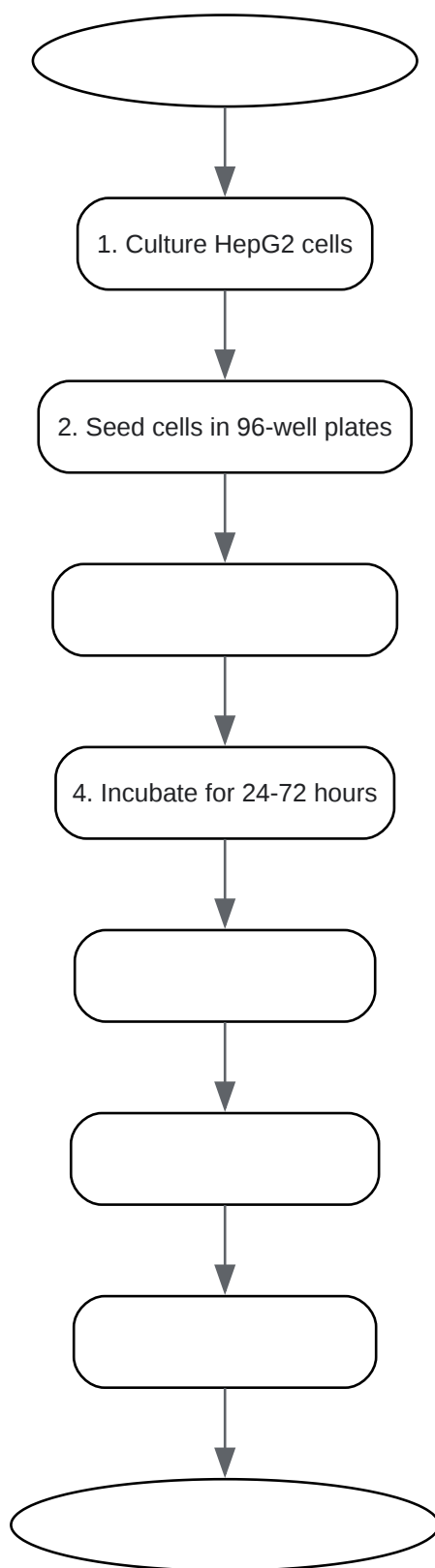
Potential Health Hazards and Toxicology

The toxicity of **5-Hexynenitrile** is a significant concern for researchers. Like other aliphatic nitriles, its toxicity is primarily attributed to its metabolic activation.

Mechanism of Toxicity

While specific toxicological studies on **5-Hexynenitrile** are limited, the general mechanism of toxicity for aliphatic nitriles involves metabolic activation by cytochrome P450 enzymes in the liver. This process can lead to the release of cyanide, which is a potent inhibitor of cellular respiration.





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References

- 1. 5-Hexynenitrile | C₆H₇N | CID 139852 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-ヘキシニトリル 97% | Sigma-Aldrich [sigmaaldrich.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com